

Navigating the Physicochemical Landscape of 6-Heptyl-m-Cresol: A Technical Guide

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Compound of Interest

Compound Name: *m*-Cresol, 6-heptyl-

Cat. No.: B1675969

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For Researchers, Scientists, and Drug Development Professionals

Disclaimer: Publicly available scientific data specifically detailing the solubility, experimental protocols, and biological signaling pathways of 6-heptyl-m-cresol (CAS No. 63989-86-6), also known as 2-heptyl-5-methylphenol, is exceptionally scarce. This guide, therefore, provides a comprehensive overview based on the established principles of physical chemistry, data from structurally analogous alkylphenols, and generalized experimental methodologies. The information herein is intended to serve as a foundational resource and a framework for empirical investigation.

Introduction to 6-Heptyl-m-Cresol

6-Heptyl-m-cresol is an organic compound characterized by a cresol (methylphenol) core substituted with a seven-carbon alkyl chain. The presence of a hydroxyl group on the aromatic ring imparts phenolic properties, while the long heptyl chain significantly influences its lipophilicity. Understanding its solubility is paramount for applications in drug development, material science, and environmental studies, as it governs the compound's bioavailability, formulation, and environmental fate.

Predicted Physicochemical Properties and Solubility Profile

Quantitative solubility data for 6-heptyl-m-cresol is not readily available in the public domain. However, based on the principles of physical chemistry and data for other alkylphenols, a qualitative and predictive solubility profile can be constructed. The solubility of alkylphenols is primarily dictated by the interplay between the hydrophilic hydroxyl group and the hydrophobic alkyl chain.

General Solubility Trends for Alkylphenols:

- **Water Solubility:** The aqueous solubility of alkylphenols decreases significantly as the length of the alkyl chain increases.^{[1][2]} The hydroxyl group can participate in hydrogen bonding with water, but the large, nonpolar heptyl group in 6-heptyl-m-cresol is expected to render it sparingly soluble in water.
- **Organic Solvent Solubility:** Alkylphenols are generally soluble in a wide range of organic solvents.^[1] Solubility is expected to be high in nonpolar solvents like heptane and toluene, as well as in polar aprotic solvents like acetone and ethers, due to favorable van der Waals interactions and the "like dissolves like" principle.^[1] Solubility in polar protic solvents like alcohols will also be significant.
- **Aqueous Base Solubility:** As a phenolic compound, 6-heptyl-m-cresol is weakly acidic and is expected to dissolve in aqueous solutions of strong bases (e.g., sodium hydroxide) through the formation of a more polar and water-soluble phenoxide salt.

Predicted Solubility Data for Structurally Similar Compounds:

To provide a quantitative perspective, the following table summarizes the solubility of m-cresol, the parent compound, and predicted data for a structurally similar, shorter-chain alkylphenol, 2-ethyl-5-methylphenol.

Compound	Solvent	Temperature (°C)	Solubility	Reference
m-Cresol	Water	20	23.5 g/L	[3]
m-Cresol	Water	25	24 g/L	[4]
m-Cresol	Ethanol	Miscible	Miscible	[3]
m-Cresol	Diethyl Ether	Miscible	Miscible	[3]
2-Ethyl-5-methylphenol (Predicted)	Water	Not Specified	2.07 g/L	[5]

Note: The water solubility of 6-heptyl-m-cresol is anticipated to be considerably lower than that of m-cresol and 2-ethyl-5-methylphenol due to its longer alkyl chain.

Experimental Protocols for Solubility Determination

While specific protocols for 6-heptyl-m-cresol are unavailable, standard methodologies for determining the solubility of hydrophobic organic compounds can be readily adapted.

Shake-Flask Method for Aqueous and Organic Solvent Solubility

This is a conventional and reliable method for determining equilibrium solubility.[6]

Methodology:

- **Preparation:** An excess amount of 6-heptyl-m-cresol is added to a known volume of the solvent (e.g., water, ethanol, heptane) in a sealed, temperature-controlled vessel.
- **Equilibration:** The mixture is agitated (e.g., using a shaker bath) at a constant temperature for a prolonged period (typically 24-72 hours) to ensure equilibrium is reached.
- **Phase Separation:** The suspension is allowed to stand, or is centrifuged, to separate the undissolved solid from the saturated solution.

- **Quantification:** An aliquot of the clear, saturated solution is carefully removed and the concentration of 6-heptyl-m-cresol is determined using a suitable analytical technique, such as High-Performance Liquid Chromatography (HPLC) with UV detection or Gas Chromatography-Mass Spectrometry (GC-MS).^{[7][8]}
- **Replicates:** The experiment should be performed in triplicate to ensure the reliability of the results.

Potentiometric Titration for Aqueous pKa and Base Solubility

This method can be used to determine the acid dissociation constant (pKa) and assess solubility in aqueous basic solutions.

Methodology:

- **Dispersion:** A known amount of 6-heptyl-m-cresol is dispersed in a known volume of water.
- **Titration:** The dispersion is titrated with a standardized solution of a strong base (e.g., NaOH) while monitoring the pH with a calibrated electrode.
- **Data Analysis:** The pKa can be determined from the titration curve. The point at which the compound fully dissolves indicates the pH-dependent solubility.

Potential Biological Signaling Pathways of Alkylated Cresols

Specific signaling pathways for 6-heptyl-m-cresol have not been elucidated. However, research on other cresol isomers, particularly p-cresol, suggests potential mechanisms of biological activity, which are often associated with cellular stress and toxicity. It is crucial to note that these pathways may not be directly applicable to 6-heptyl-m-cresol, as the nature and position of the alkyl substituent can significantly alter biological activity.

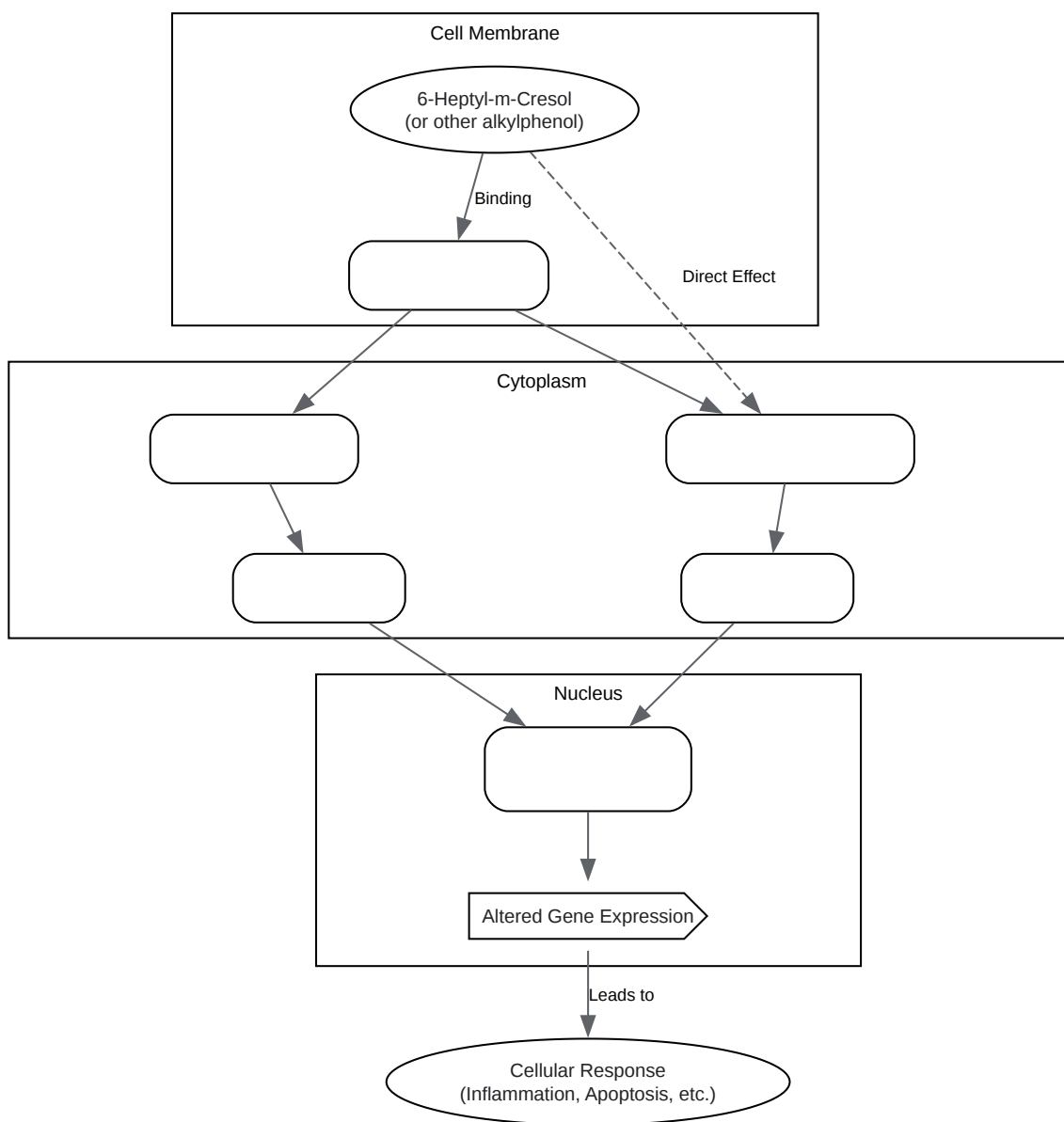
Generalized Cresol-Induced Cellular Signaling:

- **Oxidative Stress:** Cresols have been shown to induce the production of reactive oxygen species (ROS), leading to oxidative stress.^[9] This can activate downstream signaling

cascades, such as the Mitogen-Activated Protein Kinase (MAPK) pathway.[\[10\]](#)

- Inflammatory Response: Activation of pathways like NF- κ B can lead to the expression of pro-inflammatory cytokines.[\[10\]](#)
- Calcium Signaling: Some phenolic compounds can disrupt intracellular calcium homeostasis, affecting numerous cellular processes.[\[11\]](#)
- Endocrine Disruption: Certain alkylphenols are known to be xenoestrogens, capable of interacting with estrogen receptors and disrupting endocrine signaling.[\[12\]](#) The estrogenic potential of 6-heptyl-m-cresol has not been determined.

Below is a conceptual diagram illustrating a generalized signaling pathway that could be initiated by cresol-like compounds, leading to cellular responses.

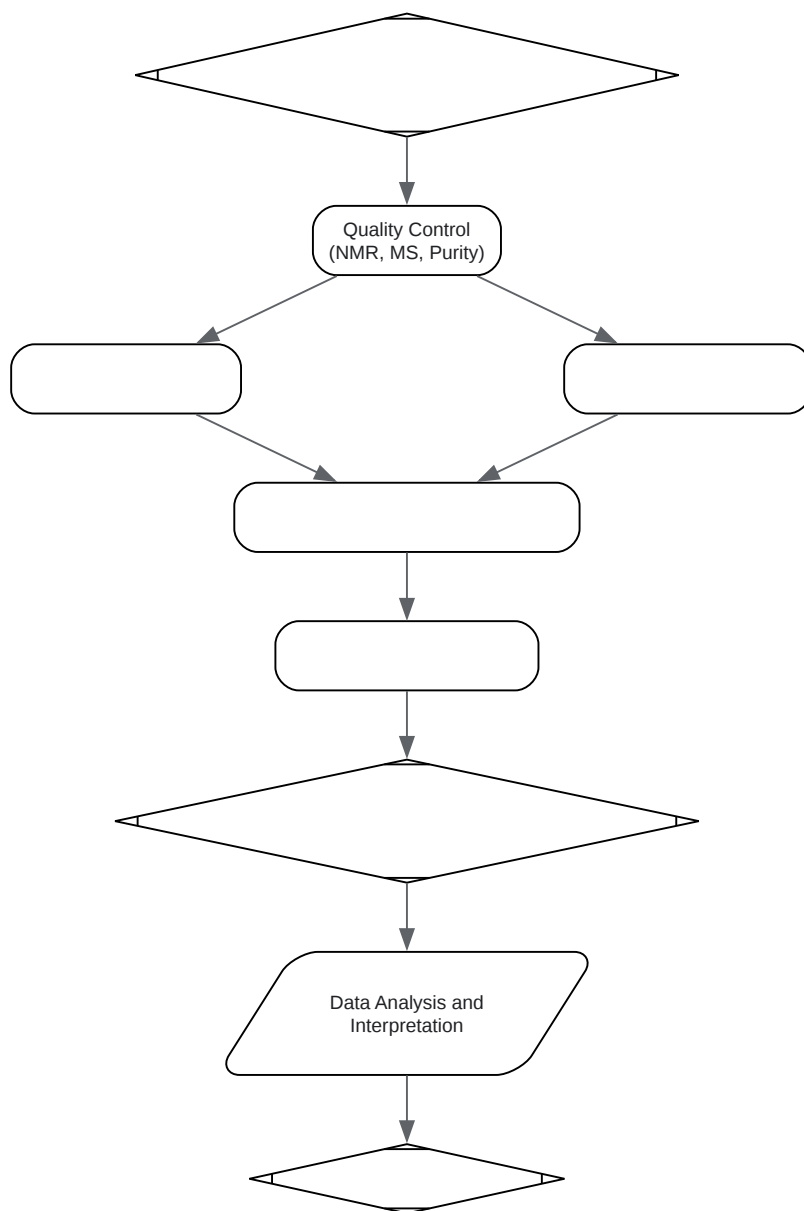


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Caption: Generalized signaling cascade potentially activated by alkylphenols.

Experimental and Analytical Workflow

The following diagram outlines a logical workflow for the comprehensive analysis of 6-heptyl-m-cresol, from initial characterization to the assessment of biological activity.



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Caption: A comprehensive workflow for the study of 6-heptyl-m-cresol.

Conclusion

While specific experimental data for 6-heptyl-m-cresol remains elusive, this technical guide provides a robust framework for researchers and drug development professionals. By leveraging the known properties of analogous compounds and employing established experimental protocols, the physicochemical and biological characteristics of 6-heptyl-m-cresol can be systematically investigated. The predictive information and methodologies outlined herein are intended to catalyze further research into this and other long-chain alkylphenols, ultimately contributing to a more comprehensive understanding of their behavior and potential applications.

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